

Application Note: Gas Chromatography Method for Fenhexamid Detection in Soil

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Compound of Interest

Compound Name: Fenhexamid-1-pentanoic acid

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Abstract

This application note details a robust and sensitive method for the determination of fenhexamid residues in soil using gas chromatography (GC). The protocol is intended for researchers, scientists, and professionals in drug development and environmental monitoring. The described methodology utilizes a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by analysis with either Gas Chromatography-Mass Spectrometry (GC-MS/MS) or Gas Chromatography with an Electron Capture Detector (GC-ECD). This document provides comprehensive experimental protocols, method validation data, and visual workflows to ensure successful implementation.

Introduction

Fenhexamid (N-(2,3-dichloro-4-hydroxyphenyl)-1-methylcyclohexanecarboxamide) is a widely used fungicide for the control of Botrytis cinerea on various crops.[1] Its persistence and potential accumulation in soil necessitate reliable analytical methods for monitoring its environmental fate. Gas chromatography is a suitable technique for the analysis of fenhexamid due to its volatility and thermal stability. This application note presents a validated method for the extraction, cleanup, and quantification of fenhexamid in soil matrices.

Experimental Protocols Sample Preparation and Extraction (QuEChERS Method)

Methodological & Application





The QuEChERS method provides an efficient and effective extraction of fenhexamid from complex soil matrices.[2][3]

Materials:

- Homogenized soil sample
- 50 mL polypropylene centrifuge tubes
- Acetonitrile (ACN), HPLC grade
- Reagent water
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- · Trisodium citrate dihydrate
- · Primary secondary amine (PSA) sorbent
- C18 sorbent
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 10 g of a representative, homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of reagent water to hydrate the soil sample. Vortex for 1 minute.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube and shake vigorously for 1 minute to ensure thorough mixing and extraction of fenhexamid from the soil particles.



- Add the salting-out mixture: 4 g of anhydrous MgSO₄, 1 g of NaCl, 1 g of trisodium citrate dihydrate, and 0.5 g of disodium citrate sesquihydrate.
- Immediately cap and shake the tube vigorously for 1 minute. The salts induce phase separation between the aqueous and organic layers.
- Centrifuge the tube at ≥3000 rcf for 5 minutes.

Dispersive Solid-Phase Extraction (dSPE) Cleanup

The dSPE step is crucial for removing interfering matrix components from the extract before GC analysis.[3]

Materials:

- 2 mL or 15 mL dSPE centrifuge tubes containing PSA and C18 sorbents
- Supernatant from the extraction step

Procedure:

- Transfer a 1 mL aliquot of the upper acetonitrile layer (supernatant) from the extraction step into a dSPE tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18.
- Vortex the dSPE tube for 30 seconds to disperse the sorbents and facilitate the removal of interfering substances.
- Centrifuge the tube at a high rcf (e.g., ≥5000) for 2 minutes.
- The resulting supernatant is the cleaned-up sample extract, ready for GC analysis. Transfer the supernatant to an autosampler vial.

Gas Chromatography (GC) Analysis

The cleaned-up extract can be analyzed using either GC-MS/MS for high selectivity and confirmation or GC-ECD for sensitive detection of the halogenated fenhexamid molecule.

3.1 GC-MS/MS Parameters



- GC System: Thermo Scientific TRACE GC Ultra or equivalent[4]
- Column: HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness
- Injection Volume: 1 μL, splitless
- Injector Temperature: 250 °C
- Carrier Gas: Helium, constant flow at 1.2 mL/min
- Oven Temperature Program:
 - o Initial temperature: 80 °C, hold for 1.5 min
 - Ramp 1: 30 °C/min to 210 °C
 - Ramp 2: 20 °C/min to 320 °C, hold for 2 min[4]
- MS System: Triple quadrupole mass spectrometer
- Ionization Mode: Electron Ionization (EI)
- Source Temperature: 260 °C[4]
- Acquisition Mode: Selected Reaction Monitoring (SRM)
 - Precursor Ion (m/z): 301.1
 - Product Ions (m/z): 97.0, 177.0 (quantification and qualification ions may vary slightly between instruments)[4]

3.2 GC-ECD General Parameters

While a specific, detailed GC-ECD method for fenhexamid in soil was not found, the following are general starting parameters based on the analysis of similar halogenated pesticides. Method optimization is recommended.

GC System: Agilent 6890 or equivalent with a micro-Electron Capture Detector (μΕCD)



Column: HP-5 (or equivalent), 30 m x 0.32 mm ID, 0.25 μm film thickness

• Injection Volume: 1-2 μL, splitless

• Injector Temperature: 250 °C

• Carrier Gas: Nitrogen or Helium, at an appropriate flow rate for the column dimension

Makeup Gas: Nitrogen

Detector Temperature: 300 °C

 Oven Temperature Program: A temperature program similar to the GC-MS/MS method should be a good starting point, with adjustments made to optimize separation and peak shape.

Data Presentation

The following tables summarize the expected quantitative performance of the GC-MS/MS method for fenhexamid in soil, based on multi-residue analysis studies.[5]

Table 1: Method Validation Parameters for Fenhexamid in Soil by GC-MS/MS

Parameter	Result	Reference
Linearity (R²)	> 0.99	[6]
Limit of Quantification (LOQ)	0.01 mg/kg	[5]
Limit of Detection (LOD)	0.003 mg/kg	[5]

Table 2: Recovery and Precision Data for Fenhexamid in Soil

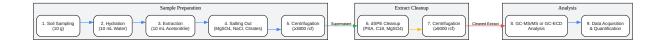


Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Reference
0.01	69.6	< 20	[5]
0.02	70-120	< 20	[5]
0.10	70-120	< 20	[5]

Note: A recovery of 69.6% at the LOQ is considered acceptable by some regulatory guidelines. [5]

Visualization

The following diagram illustrates the experimental workflow for the GC analysis of fenhexamid in soil.



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Caption: Experimental workflow for the determination of fenhexamid in soil.

Discussion

The presented QuEChERS extraction and dSPE cleanup method is a widely adopted and validated approach for pesticide residue analysis in complex matrices like soil.[2][3] It offers high throughput and requires minimal solvent usage. The subsequent analysis by GC-MS/MS provides excellent sensitivity and selectivity, allowing for confident identification and quantification of fenhexamid at low levels.[4][5] The use of GC-ECD is a viable alternative, particularly in laboratories where MS instrumentation is not available, due to the high sensitivity



of the ECD to the chlorinated nature of fenhexamid. However, confirmation of positive results by a secondary method is recommended when using GC-ECD.

The validation data indicates that the method is accurate and precise, with recovery values falling within the generally accepted range of 70-120% and RSDs below 20%.[5] The LOQ of 0.01 mg/kg is sufficient for most environmental monitoring purposes.

Conclusion

This application note provides a detailed and validated gas chromatography method for the determination of fenhexamid in soil. The combination of QuEChERS extraction and GC-MS/MS or GC-ECD analysis offers a reliable and sensitive approach for researchers and scientists involved in environmental monitoring and food safety. The provided protocols and performance data should enable the successful implementation of this method in a laboratory setting.

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